

Technical Guide: Melting Point & Characterization of Allyl 2,4,6-tribromophenyl ether

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Compound of Interest

Compound Name: *Allyl 2,4,6-tribromophenyl ether*

CAS No.: 3278-89-5

Cat. No.: B047160

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Executive Summary

Allyl 2,4,6-tribromophenyl ether (TBP-AE) is a brominated flame retardant (BFR) intermediate and a potential extractable/leachable (E&L) impurity in pharmaceutical supply chains. For drug development professionals, understanding the thermal properties of TBP-AE is critical for two reasons:

- **Material Qualification:** As a component in plastic packaging (e.g., expandable polystyrene), its migration into drug products must be monitored.
- **Reference Standard Purity:** The melting point is the primary thermodynamic indicator of purity for reference standards used in genotoxic impurity profiling and E&L studies.

This guide provides an autonomous, self-validating workflow for the synthesis, purification, and thermal analysis of TBP-AE.

Physicochemical Profile

The melting point of TBP-AE is a definitive purity indicator. While some databases cite lower values due to solvent occlusion or polymorphic variances, the thermodynamically stable crystalline form exhibits a melting range of 74–76 °C.

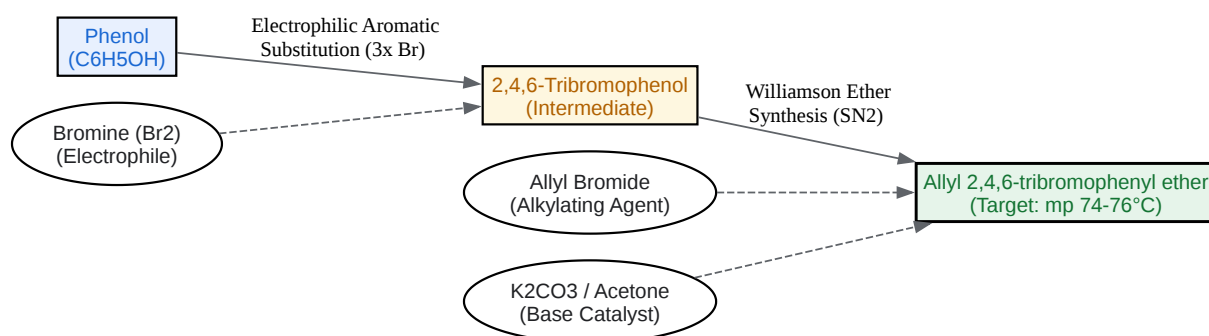
Property	Value
Chemical Name	Allyl 2,4,6-tribromophenyl ether
CAS Registry Number	3278-89-5
Molecular Formula	C ₉ H ₇ Br ₃ O
Molecular Weight	370.86 g/mol
Melting Point (Lit.)	74–76 °C (Primary Reference)
Appearance	White to off-white crystalline solid
Solubility	Soluble in toluene, chloroform, dichloromethane; insoluble in water

Synthesis & Reaction Mechanism[2]

To generate a high-purity reference standard for melting point validation, TBP-AE is synthesized via a two-step sequence: electrophilic aromatic substitution followed by a Williamson ether synthesis.

Reaction Pathway

The synthesis begins with the exhaustive bromination of phenol to yield 2,4,6-tribromophenol, which then undergoes O-alkylation with allyl bromide under basic conditions.



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Figure 1: Synthetic pathway for TBP-AE.[1] The activation of the phenoxide ion by K₂CO₃ facilitates the S_N2 attack on allyl bromide.

Validated Synthesis Protocol

Objective: Produce TBP-AE with >98% purity (HPLC) and a sharp melting point (74–76 °C).

- Reagents: 2,4,6-Tribromophenol (1.0 eq), Allyl Bromide (1.2 eq), Potassium Carbonate (anhydrous, 2.0 eq), Acetone (solvent).
- Procedure:
 - Dissolve 2,4,6-tribromophenol in acetone in a round-bottom flask.
 - Add anhydrous K₂CO₃ and stir for 30 minutes at room temperature to generate the phenoxide anion.
 - Add allyl bromide dropwise to control the exotherm.
 - Reflux the mixture for 4–6 hours. Monitor reaction progress via TLC (Hexane:EtOAc 9:1).
- Work-up:

- Filter off inorganic salts (KBr, excess K_2CO_3).
- Evaporate the solvent under reduced pressure.
- Crucial Purification Step: Recrystallize the crude solid from ethanol. This step removes unreacted phenol and ensures the removal of solvent inclusions that depress the melting point.
- Validation: The final product must be a white crystalline solid. If the melting point is $<74\text{ }^\circ\text{C}$, repeat recrystallization.

Thermal Analysis & Purity Determination

For pharmaceutical applications, the melting point is determined using Differential Scanning Calorimetry (DSC). This method provides a thermodynamic melting point (

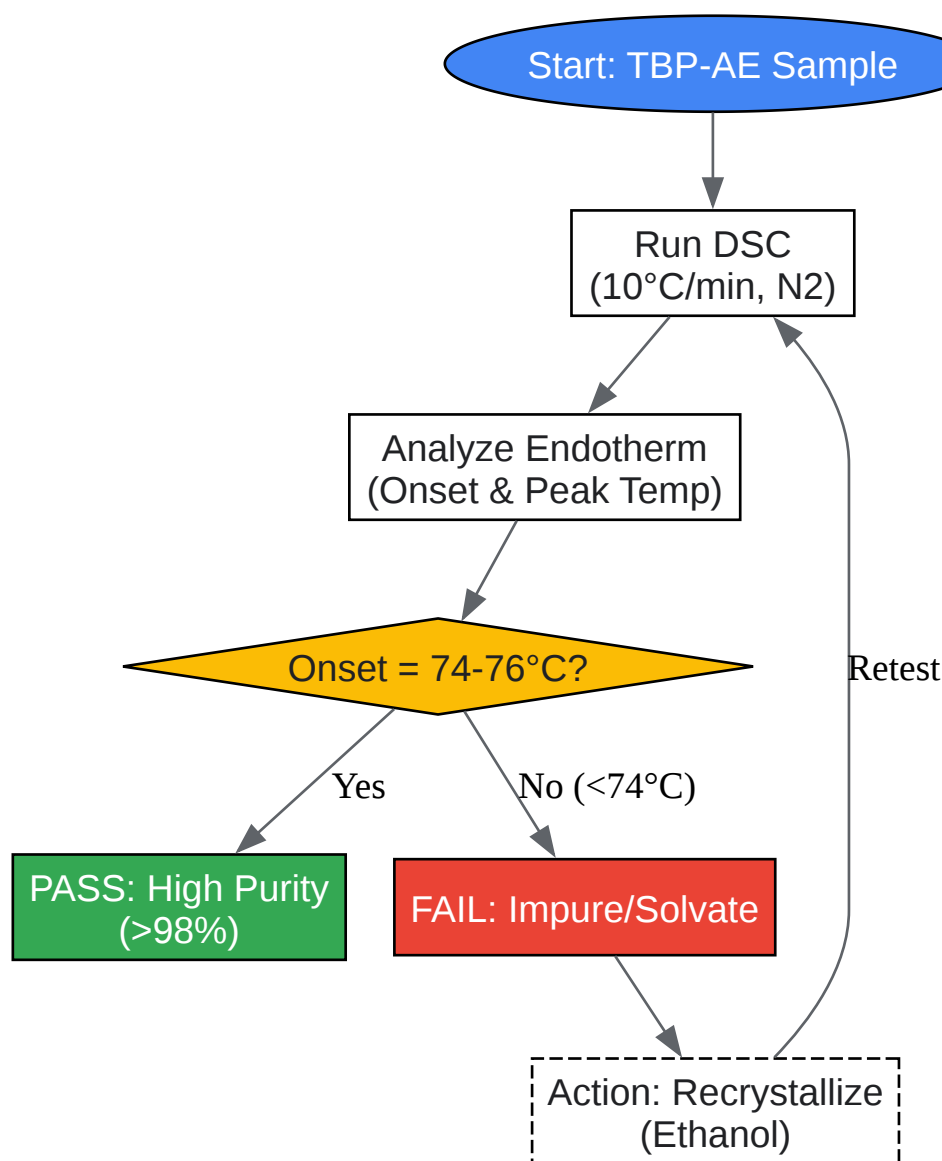
) and calculates purity based on the van 't Hoff equation.

DSC Experimental Protocol

- Instrument: Heat-flux DSC (e.g., TA Instruments or Mettler Toledo).
 - Sample Mass: 2–5 mg, encapsulated in a hermetically sealed aluminum pan.
 - Purge Gas: Nitrogen (50 mL/min) to prevent oxidative degradation during heating.
 - Temperature Program:
 - Equilibrate at $25\text{ }^\circ\text{C}$.
 - Ramp $10\text{ }^\circ\text{C/min}$ to $90\text{ }^\circ\text{C}$ (First heating).
 - Note: A sharp endothermic peak onset at $74.5 \pm 0.5\text{ }^\circ\text{C}$ indicates high purity.
 - Peak Integration: Calculate the heat of fusion (
-).

Analytical Workflow

The following diagram illustrates the decision logic for qualifying a TBP-AE reference standard based on thermal data.



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Figure 2: Decision tree for qualifying TBP-AE reference standards using DSC data.

Pharmaceutical Relevance: Extractables & Leachables (E&L)

In drug development, TBP-AE is monitored not as an API, but as a process-related impurity or packaging leachable.

- Source: TBP-AE is used as a reactive flame retardant in polystyrene foams and electronic housings. It can migrate from secondary packaging or shipping materials (pallets) into the drug product environment.[2]
- Risk: Like 2,4,6-tribromoanisole (TBA), brominated ethers can cause organoleptic issues (musty odors) and potential toxicity.
- Detection: Validated GC-MS methods use the melting-point-certified reference standard to quantify TBP-AE at trace levels (ppm/ppb).

Comparison of Brominated Impurities

Compound	Role	Melting Point	Key Risk
2,4,6-Tribromophenol	Precursor / Fungicide	90–92 °C	Precursor to TBA (taint)
TBP-AE	Flame Retardant	74–76 °C	Leachable from plastics
2,4,6-Tribromoanisole	Metabolite	60–62 °C	Organoleptic taint (Musty odor)

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